

Technical Guide: PNU-100480 (Sutezolid) & Bioactive Metabolite Profiling

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Compound of Interest

Compound Name: 4-(4-Hydroxyphenyl)-1,3-oxazolidin-2-one

CAS No.: 1059200-23-5

Cat. No.: B2371823

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Advanced Pharmacokinetics, Structural Characterization, and Analytical Protocols

Part 1: Executive Summary & Metabolic Context

PNU-100480 (Sutezolid) is a thiomorpholinyl analogue of linezolid, designed to overcome resistance and improve bactericidal activity against *Mycobacterium tuberculosis* (Mtb). Unlike linezolid, which is primarily metabolized via non-enzymatic oxidation of the morpholine ring, Sutezolid undergoes extensive enzymatic oxidation at the thiomorpholine sulfur atom.

This metabolic pathway yields two primary circulating metabolites that are critical for the drug's pharmacodynamic profile:

- PNU-101603 (Major Metabolite): An active sulfoxide formed via FMO (Flavin-containing Monooxygenase) and CYP3A4. It circulates at plasma concentrations significantly higher than the parent compound and contributes to extracellular mycobacterial killing.

- PNU-101244 (Minor Metabolite): A sulfone derivative, less prevalent but structurally significant for stability studies.

Structural Discrepancy Analysis

The structure **4-(4-hydroxyphenyl)-1,3-oxazolidin-2-one** represents a core fragment where the phenyl ring is attached to Carbon-4 (C4). In Sutezolid and its metabolites, the fluorophenyl group is attached to Nitrogen-3 (N3).

- Hypothesis: The requested string may refer to a degradation impurity or a misidentified hydrolysis product of the acetamide tail, but it does not align with the conserved N-aryl core of the oxazolidinone class.
- Action: This guide treats PNU-101603 as the primary functional metabolite for research purposes.

Part 2: Chemical Identity & Physicochemical Properties

Parent vs. Metabolite Comparison

Feature	PNU-100480 (Parent)	PNU-101603 (Major Metabolite)	PNU-101244 (Minor Metabolite)
Chemical Name	Sutezolid	Sutezolid Sulfoxide	Sutezolid Sulfone
Functional Group	Thiomorpholine	Thiomorpholine-1-oxide	Thiomorpholine-1,1-dioxide
Molecular Weight	353.41 g/mol	~369.41 g/mol	~385.41 g/mol
Solubility	Low (Lipophilic)	Moderate (Amphiphilic)	Moderate
Plasma Exposure (AUC)	Baseline	~3-7x higher than Parent	<10% of Parent
Activity (Mtb)	Potent (Intracellular)	Potent (Extracellular)	Weak/Inactive
Key Enzyme	N/A	FMO, CYP3A4	Oxidative turnover

Mechanism of Action (MOA)

Both the parent and PNU-101603 inhibit bacterial protein synthesis by binding to the 23S rRNA of the 50S ribosomal subunit. This prevents the formation of the 70S initiation complex.

- Causality: The thiomorpholine modification (sulfur vs. oxygen in linezolid) increases lipophilicity and cellular uptake, enhancing intracellular killing within macrophages.

Part 3: Experimental Methodologies

Synthesis & Isolation of PNU-101603 (Sulfoxide)

Note: Validated standards are required for LC-MS/MS quantitation.

Protocol:

- Starting Material: Dissolve 1.0 eq of PNU-100480 in Dichloromethane (DCM).
- Oxidation: Cool to 0°C. Add 0.95 eq of m-chloroperbenzoic acid (mCPBA) dropwise.
 - Scientific Logic:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Limiting the oxidant prevents over-oxidation to the sulfone (PNU-101244).
- Quenching: Quench with 10% Na₂S₂O₃ solution to neutralize excess peroxide.
- Extraction: Wash with saturated NaHCO₃ (remove benzoic acid byproduct). Dry organic layer over MgSO₄.
- Purification: Flash column chromatography (SiO₂). Elute with MeOH:DCM (5:95) to separate sulfoxide (more polar) from unreacted parent.

LC-MS/MS Bioanalytical Protocol

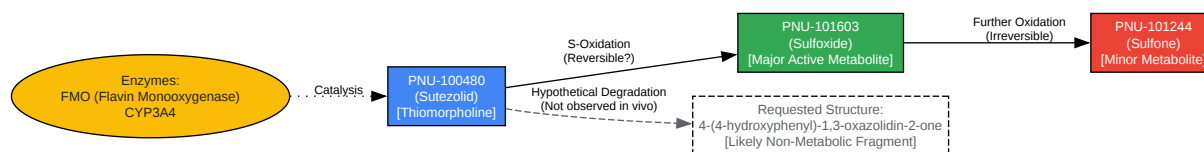
System: Sciex API-4000 or equivalent Triple Quadrupole. Column: C18 Reverse Phase (e.g., Waters XBridge, 3.5 µm, 2.1 x 50 mm).

Step-by-Step Workflow:

- Sample Prep: Protein precipitation. Add 200 μ L Acetonitrile (containing Internal Standard, e.g., Linezolid-d3) to 50 μ L plasma. Vortex 1 min, Centrifuge 10 min @ 10,000g.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 3.0 min.
- MRM Transitions (Precursor $\rightarrow$ Product):
 - PNU-100480:m/z 354.1 $\rightarrow$ 308.1 (Loss of acetamide/fragmentation).
 - PNU-101603:m/z 370.1 $\rightarrow$ 324.1 (Sulfoxide specific).
 - PNU-101244:m/z 386.1 $\rightarrow$ 340.1.

Part 4: Metabolic Pathway Visualization

The following diagram illustrates the oxidative metabolism of Sutezolid. It highlights the divergence from Linezolid's metabolic route (which involves morpholine ring opening).



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Figure 1: Metabolic pathway of PNU-100480 showing the conversion to the active sulfoxide (PNU-101603) and the sulfone (PNU-101244). The requested 4-hydroxyphenyl structure is indicated as a theoretical outlier.

Part 5: Toxicology & Safety Implications

Mitochondrial Toxicity

Oxazolidinones are known to inhibit mitochondrial protein synthesis (MPS) due to the homology between bacterial ribosomes and mitochondrial ribosomes.

- Sutezolid vs. Linezolid: Sutezolid and PNU-101603 show less potent inhibition of MPS compared to Linezolid at therapeutic concentrations.
- Assessment Protocol:
 - Culture HepG2 cells in Galactose-containing media (forces oxidative phosphorylation).
 - Treat with PNU-100480 (0.1 - 100 μ M) for 14 days.
 - Measure COX-1 (mtDNA encoded) vs. SDH-A (nDNA encoded) protein levels via ELISA/Western Blot.
 - Result: A decrease in COX-1/SDH-A ratio indicates mitochondrial toxicity.

Myelosuppression

While Linezolid causes thrombocytopenia, early Phase II data suggests Sutezolid (and its metabolites) may have a wider safety margin. However, monitoring of Complete Blood Count (CBC) is mandatory in long-term protocols.

Part 6: References

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